

An In-Depth Technical Guide to 1-(1-Hydroxy-cyclopentyl)-ethanone

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Compound of Interest

Compound Name: 1-(1-Hydroxy-cyclopentyl)-ethanone

Cat. No.: B100326

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Abstract

1-(1-Hydroxy-cyclopentyl)-ethanone, also known as 1-acetylcyclopentanol, is a tertiary alpha-hydroxy ketone. While specific, in-depth research on this particular molecule is limited in publicly available literature, its structural motifs—a tertiary alcohol adjacent to a ketone—are present in various biologically active compounds. This technical guide consolidates the available information on **1-(1-Hydroxy-cyclopentyl)-ethanone**, including its chemical and physical properties. It further details a plausible experimental protocol for its synthesis based on established organometallic reactions. This document also explores the potential biological activities of this compound by examining related chemical structures, such as α -hydroxy ketones and other cyclopentane derivatives, which have demonstrated antimicrobial and anti-inflammatory properties. The guide is intended to serve as a foundational resource for researchers and professionals in drug development interested in exploring the potential of this and similar molecules.

Chemical and Physical Properties

1-(1-Hydroxy-cyclopentyl)-ethanone is an organic compound featuring a cyclopentane ring substituted with both a hydroxyl group and an acetyl group on the same carbon atom.^{[1][2]} This structure gives it the characteristics of both a tertiary alcohol and a ketone.

Table 1: Chemical and Physical Properties of **1-(1-Hydroxy-cyclopentyl)-ethanone**

Property	Value	Reference
CAS Number	17160-89-3	[2][3]
Molecular Formula	C ₇ H ₁₂ O ₂	[1][2][3]
Molecular Weight	128.17 g/mol	[2][3]
IUPAC Name	1-(1-hydroxycyclopentyl)ethan-1-one	
Synonyms	1-Acetylcyclopentanol	
Appearance	Likely a colorless to pale yellow liquid	
Solubility	Expected to be soluble in organic solvents	

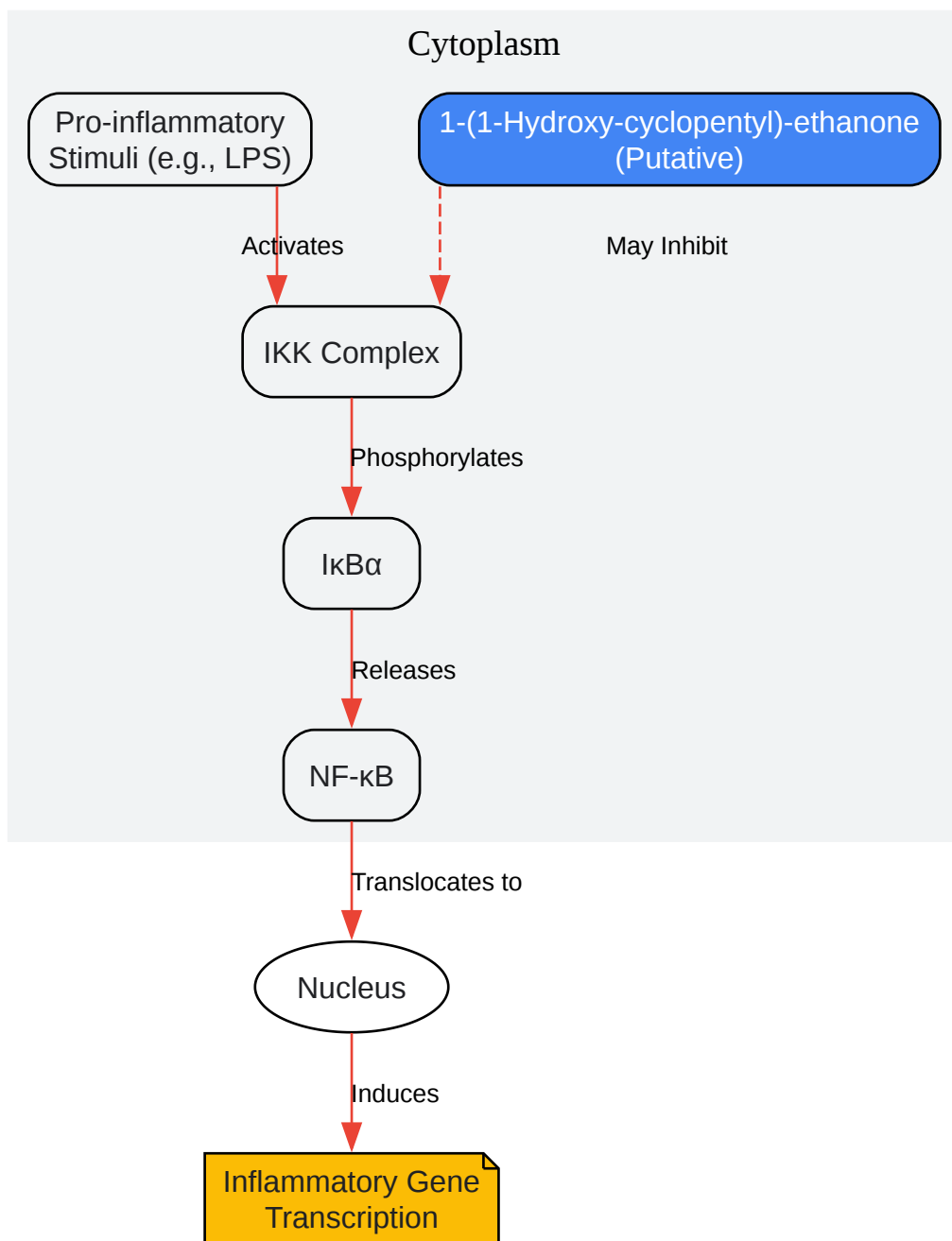
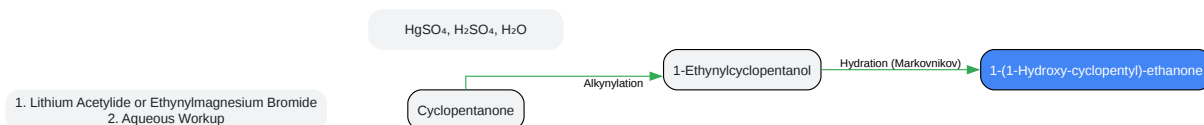
Note: Some physical properties like boiling point, melting point, and density are not readily available in the cited literature.

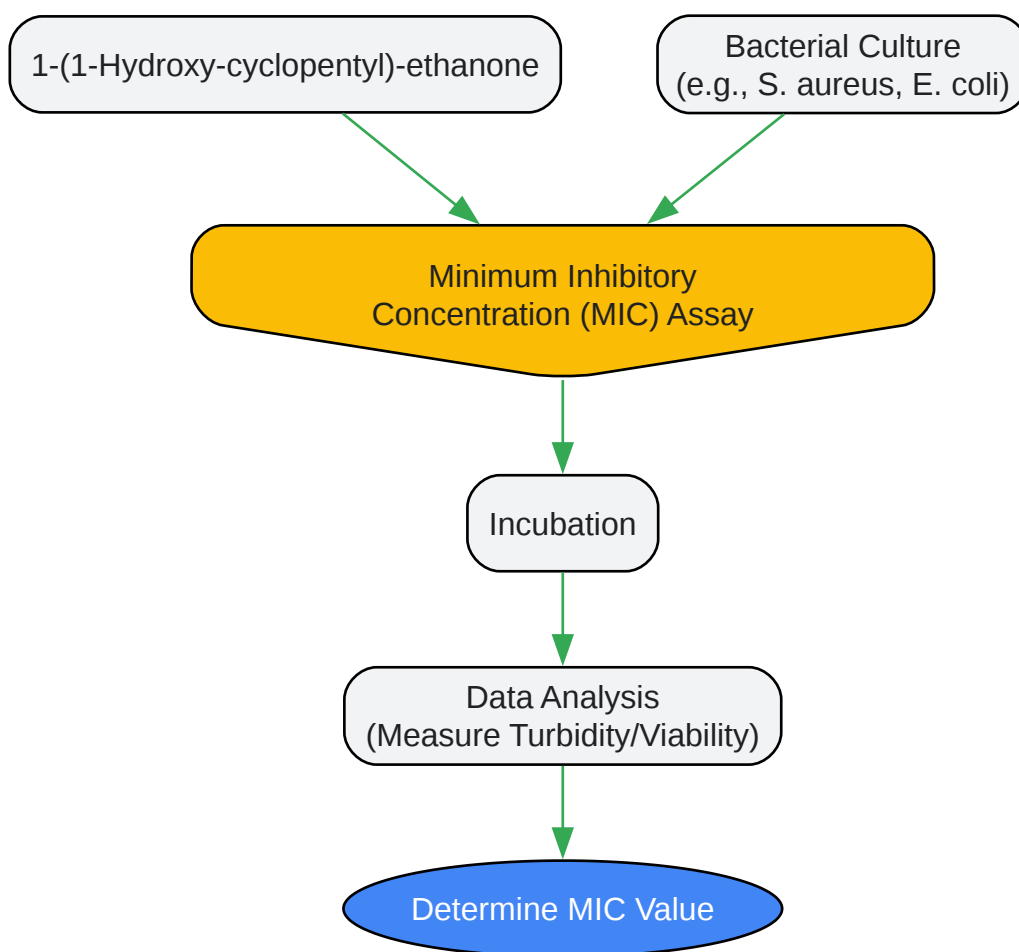
Synthesis of 1-(1-Hydroxy-cyclopentyl)-ethanone

While a specific, detailed synthesis protocol for **1-(1-Hydroxy-cyclopentyl)-ethanone** is not widely published, a highly analogous and well-documented procedure for the synthesis of 1-acetylcyclohexanol provides a reliable blueprint. This method involves the hydration of an ethynyl-substituted cycloalkanol.[4]

Proposed Synthetic Pathway

A plausible and efficient synthesis of **1-(1-Hydroxy-cyclopentyl)-ethanone** can be achieved through a two-step process starting from cyclopentanone.





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